Application Note: Spectrophotometric Determination of Copper Using N,N'-Dibenzyldithiooxamide

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Compound of Interest

Compound Name:	*N,N'-Dibenzyldithiooxamide*
CAS No.:	*122-65-6*
Cat. No.:	*B146523*

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Introduction

The precise quantification of copper is of paramount importance across various scientific disciplines, including pharmaceutical research and drug development. Trace amounts of copper can influence the stability and efficacy of drug formulations, and its presence as an impurity is strictly regulated. Spectrophotometry offers a rapid, cost-effective, and widely accessible analytical technique for the determination of metal ions. **N,N'-Dibenzyldithiooxamide** has emerged as a promising chromogenic reagent for the selective determination of copper(II) ions. This application note provides a detailed protocol for the use of **N,N'-Dibenzyldithiooxamide** in the spectrophotometric quantification of copper, tailored for researchers, scientists, and professionals in drug development.

Principle of the Method

N,N'-Dibenzyldithiooxamide belongs to a class of organic compounds known as dithiooxamides, which are excellent chelating agents for various transition metals. In the presence of copper(II) ions, **N,N'-Dibenzyldithiooxamide** forms a stable, colored complex.

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The intensity of the color, which is directly proportional to the concentration of copper, can be measured using a spectrophotometer.

The underlying chemistry involves the formation of a chelate complex where the copper(II) ion coordinates with the sulfur and nitrogen atoms of the **N,N'-Dibenzyldithiooxamide** molecule. This complex exhibits strong absorbance in the visible region of the electromagnetic spectrum, a characteristic that is exploited for its quantification. Based on studies of similar N,N'-disubstituted dithiooxamides, it is anticipated that a 1:1 complex between Cu(II) and **N,N'-Dibenzyldithiooxamide** is formed, particularly when the reagent is in excess.[1]

Experimental Protocol

This protocol provides a robust starting point for the development of a validated method for the spectrophotometric determination of copper using **N,N'-Dibenzyldithiooxamide**.

Materials and Reagents

- **N,N'-Dibenzyldithiooxamide** ($C_{16}H_{16}N_2S_2$)
- Copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$), analytical grade
- Ethanol, spectroscopic grade
- Ammonia solution (14 M)
- Deionized water
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Spectrophotometer (UV-Visible)
- Cuvettes (1 cm path length)

Preparation of Solutions

- Standard Copper(II) Stock Solution (1000 ppm): Accurately weigh 0.3929 g of $CuSO_4 \cdot 5H_2O$ and dissolve it in deionized water in a 100 mL volumetric flask. Make up to the mark with

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deionized water. This solution contains 1000 µg/mL (1000 ppm) of Cu(II).

- Working Standard Copper(II) Solution (10 ppm): Pipette 1 mL of the 1000 ppm stock solution into a 100 mL volumetric flask and dilute to the mark with deionized water.
- **N,N'-Dibenzyldithiooxamide** Reagent Solution (0.05% w/v): Dissolve 0.05 g of **N,N'-Dibenzyldithiooxamide** in 100 mL of ethanol. Gentle warming may be required to facilitate dissolution.

Calibration Curve Construction

- Pipette 0.5, 1.0, 2.0, 3.0, 4.0, and 5.0 mL of the 10 ppm working standard copper(II) solution into a series of 10 mL volumetric flasks.
- To each flask, add 1 mL of 14 M ammonia solution.
- Add 5 mL of the 0.05% **N,N'-Dibenzyldithiooxamide** reagent solution to each flask.
- Dilute to the mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 15 minutes for complete color development.[1]
- Prepare a reagent blank by following the same procedure but omitting the copper standard solution.
- Measure the absorbance of each standard solution against the reagent blank at the wavelength of maximum absorbance (λmax). While the exact λmax for the Cu(II)-**N,N'-Dibenzyldithiooxamide** complex should be determined experimentally by scanning the spectrum of a prepared standard, a starting wavelength of around 400-450 nm is recommended for initial measurements, based on the typical absorbance of similar copper-dithiooxamide complexes.
- Plot a graph of absorbance versus the concentration of copper (in ppm).

Sample Analysis

- Prepare the sample solution. For pharmaceutical preparations, this may involve dissolution in a suitable solvent or an extraction procedure to isolate the copper.[1]

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- Pipette a suitable aliquot of the sample solution into a 10 mL volumetric flask. The concentration of copper in the aliquot should fall within the range of the calibration curve.
- Follow steps 2-7 as described in the "Calibration Curve Construction" section.
- Determine the concentration of copper in the sample solution from the calibration curve.

Method Validation and Performance Characteristics

For use in regulated environments such as drug development, the analytical method must be validated. Key validation parameters include:

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Parameter	Description	Typical Acceptance Criteria
Linearity	The ability of the method to elicit test results that are directly proportional to the analyte concentration within a given range.	Correlation coefficient (r^2) > 0.995
Accuracy	The closeness of agreement between the value which is accepted either as a conventional true value or an accepted reference value and the value found.	Recovery of 98-102%
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.	Relative Standard Deviation (RSD) < 2%
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Typically 3.3 times the standard deviation of the blank response divided by the slope of the calibration curve.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Typically 10 times the standard deviation of the blank response divided by the slope of the calibration curve.
Specificity	The ability to assess unequivocally the analyte in the presence of components that may be expected to be present.	No interference from excipients or other metal ions at expected concentrations.

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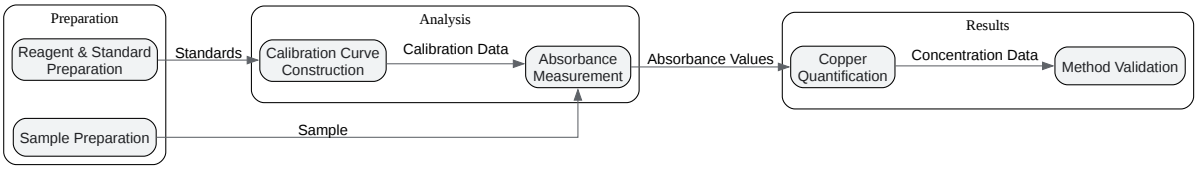
Interference Studies

The selectivity of the method should be assessed by studying the effect of common ions that may be present in the sample matrix. Potential interfering ions include Ni^{2+}, Co^{2+}, Fe^{3+}, and Zn^{2+}. The tolerance limit for each ion should be determined by analyzing a standard copper solution in the presence of increasing concentrations of the potentially interfering ion. If interference is observed, masking agents may be employed to improve selectivity.

Workflow Diagram



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